

Methanesulfinic Acid (CAS 17696-73-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methanesulfinic acid

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Abstract

Methanesulfinic acid ($\text{CH}_4\text{O}_2\text{S}$), with CAS number 17696-73-0, is a reactive organosulfur compound belonging to the sulfinic acid class.^{[1][2]} While it is a key intermediate in atmospheric sulfur chemistry, its utility in synthetic organic chemistry and potential relevance in biological systems are of increasing interest to the scientific community. This technical guide provides an in-depth overview of the properties, synthesis, reactivity, and applications of **methanesulfinic acid**, with a particular focus on its relevance to pharmaceutical research and development. This document consolidates quantitative data, details experimental methodologies, and presents visual representations of key chemical processes.

Chemical and Physical Properties

Methanesulfinic acid is a colorless to pale yellow liquid under standard conditions.^[1] It is characterized by a methyl group attached to a sulfinic acid functional group, which imparts it with notable reactivity.^[1] The compound is soluble in water and polar organic solvents.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methanesulfinic Acid**

Property	Value	Reference(s)
CAS Number	17696-73-0	[1][3]
Molecular Formula	CH ₄ O ₂ S	[1][3]
Molecular Weight	80.11 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
pKa	~1.5 - 2.5	[1]
Melting Point	40-42 °C (in sealed tube)	[4]
InChI	InChI=1S/CH4O2S/c1-4(2)3/h1H3,(H,2,3)	[1][3]
SMILES	CS(=O)O	[1][3]

Spectral Data

The structural characterization of **methanesulfinic acid** is supported by various spectroscopic techniques. A summary of available spectral data is provided in Table 2.

Table 2: Spectral Data for **Methanesulfinic Acid**

Spectroscopic Technique	Key Features and Observations	Reference(s)
Mass Spectrometry (MS)	Prominent parent peak at m/e 80, confirming the molecular weight.	[4]
¹³ C NMR Spectroscopy	A single resonance for the methyl carbon.	[3]
¹ H NMR Spectroscopy	A singlet for the methyl protons. A predicted spectrum in D ₂ O is available.	[5]
Infrared (IR) Spectroscopy	Characteristic peaks for S=O, S-OH, and C-S stretching vibrations.	[6][7][8][9]

Synthesis of Methanesulfinic Acid

Several synthetic routes to **methanesulfinic acid** have been reported, primarily involving the oxidation of sulfur-containing precursors or the hydrolysis of sulfinyl chlorides.

Oxidation of Dimethyl Disulfide

One common industrial method for producing methanesulfonic acid involves the oxidation of dimethyl disulfide.[10][11][12] This process can be adapted to yield **methanesulfinic acid** under controlled conditions.

Experimental Protocol: Oxidation of Dimethyl Disulfide (General Procedure)

- Dimethyl disulfide is subjected to oxidation using an oxidizing agent such as nitric acid or hydrogen peroxide.[11]
- The reaction conditions, including temperature and concentration of the oxidizing agent, are carefully controlled to favor the formation of **methanesulfinic acid** over the more highly oxidized methanesulfonic acid.

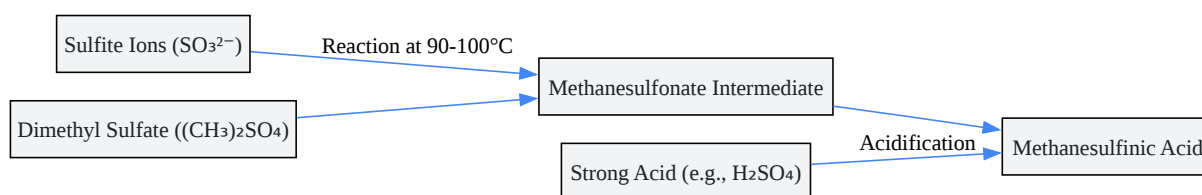
- The reaction mixture is then worked up to isolate the **methanesulfinic acid**. This may involve neutralization, extraction, and purification by distillation under reduced pressure.

Reaction of Sulfite Ions with Dimethyl Sulfate

A patented process describes the preparation of methanesulfonic acid by reacting sulfite ions with dimethyl sulfate, which proceeds through a methanesulfonate intermediate.[13][14]

Experimental Protocol: Reaction of Sodium Sulfite with Dimethyl Sulfate[14]

- A solution of sodium sulfite in water is heated to 90-100 °C.[14]
- Dimethyl sulfate is added dropwise to the heated solution over a period of 30 minutes.[14]
- The reaction mixture is stirred at 90-100 °C for 4 hours, maintaining a pH above 6.0 by the addition of a 20% sodium sulfite solution if necessary.[14]
- To liberate the **methanesulfinic acid**, a strong acid such as sulfuric acid is added to the reaction mixture.[14]
- The product is then isolated by careful distillation under reduced pressure.[14]



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Caption: Synthesis of **methanesulfinic acid** from sulfite ions and dimethyl sulfate.

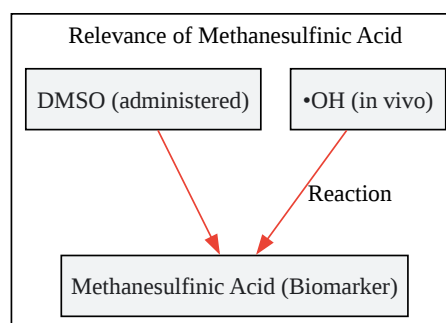
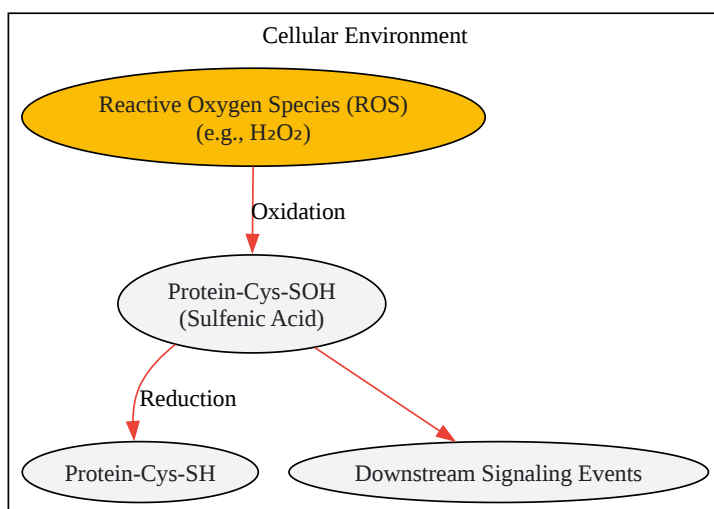
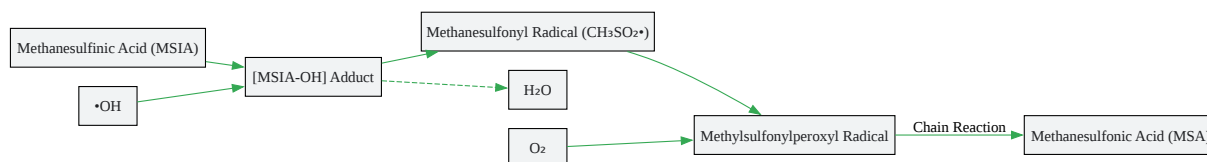
Chemical Reactivity and Key Reactions

Methanesulfinic acid exhibits reactivity characteristic of sulfinic acids, including acting as a reducing agent and participating in nucleophilic substitution reactions.[1]

Oxidation to Methanesulfonic Acid

Methanesulfinic acid is readily oxidized to the more stable methanesulfonic acid. This is a key reaction in both atmospheric chemistry and synthetic processes. The oxidation can be initiated by hydroxyl radicals, a process that has been studied in detail.^{[15][16]}

The reaction with hydroxyl radicals can proceed via an adduct, which then eliminates water to form the methanesulfonyl radical ($\text{CH}_3\text{SO}_2\cdot$).^[16] This radical can then be further oxidized or can disproportionate.^[15] In the presence of dioxygen, a chain reaction can occur, leading to the formation of methanesulfonic acid.^[15]



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